

Application Notes and Protocols for Amifampridine Phosphate in In Vitro Experiments

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Compound of Interest

Compound Name: *Amifampridine Phosphate*

Cat. No.: *B1664868*

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Introduction

Amifampridine, available as **Amifampridine Phosphate** for improved stability, is a broad-spectrum voltage-gated potassium channel blocker.^{[1][2]} Its primary mechanism of action involves prolonging the depolarization of the presynaptic nerve terminal by blocking potassium efflux. This extended depolarization leads to an increased influx of calcium ions through voltage-gated calcium channels.^{[1][3]} The elevated intracellular calcium concentration enhances the exocytosis of acetylcholine-containing vesicles at the neuromuscular junction, thereby increasing the concentration of acetylcholine in the synaptic cleft and improving neuromuscular transmission.^{[1][3]}

These application notes provide detailed protocols for the preparation of **Amifampridine Phosphate** solutions for use in various in vitro experimental settings, including cell-based assays and electrophysiology studies.

Data Presentation

Physicochemical and Solubility Data

Property	Value	References
Chemical Name	3,4-Diaminopyridine Phosphate	[4]
Molecular Formula	C ₅ H ₇ N ₃ • H ₃ PO ₄	[4]
Molecular Weight	207.1 g/mol	[4]
Appearance	White, crystalline powder	[3][4]
Solubility in Water	Freely soluble	[4][5]
Solubility in Other Solvents	Slightly soluble in DMSO, methanol, and acetic acid; very slightly soluble in ethanol and dimethylformamide.	[3][4]
pH of 1% Aqueous Solution	4.4	[3][4]
Storage (Solid)	Room temperature.	[6]
Storage (Stock Solutions)	Store in aliquots at -20°C for up to one month.	[7]

Recommended Working Concentrations for In Vitro Assays

The optimal working concentration of **Amifampridine Phosphate** should be determined empirically for each specific in vitro model and experimental endpoint. The following are suggested starting ranges based on its mechanism of action and available literature.

Assay Type	Suggested Starting Concentration Range	Notes
Cell-based assays (e.g., neurotransmitter release)	1 μ M - 100 μ M	A concentration-response curve is recommended to determine the EC ₅₀ .
Electrophysiology (e.g., patch-clamp)	10 μ M - 500 μ M	Higher concentrations may be required to achieve significant channel blockade.
In vitro neuromuscular junction models	1 μ M - 50 μ M	Monitor for changes in muscle contraction or synaptic activity.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Aqueous Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Amifampridine Phosphate** in sterile water. This is the recommended primary solvent due to its high solubility. [\[4\]](#)[\[5\]](#)

Materials:

- **Amifampridine Phosphate** powder
- Sterile, nuclease-free water
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Vortex mixer
- Sterile single-use aliquots (e.g., 1.5 mL microcentrifuge tubes)

Procedure:

- Calculate the required mass:

- For 10 mL of a 10 mM stock solution, the required mass of **Amifampridine Phosphate** (MW: 207.1 g/mol) is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 207.1 \text{ g/mol} = 0.02071 \text{ g} = 20.71 \text{ mg}$
- Dissolution:
 - Weigh 20.71 mg of **Amifampridine Phosphate** powder and transfer it to a sterile conical tube.
 - Add 10 mL of sterile water to the tube.
 - Vortex the solution until the powder is completely dissolved. The solution should be clear and colorless.
- Aliquoting and Storage:
 - Dispense the stock solution into sterile, single-use aliquots of a convenient volume (e.g., 100 μL or 500 μL).
 - Store the aliquots at -20°C for up to one month. Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of a 10 mM DMSO Stock Solution

For experiments where the final concentration of water needs to be minimized or for potential co-treatment with other less water-soluble compounds, a stock solution in dimethyl sulfoxide (DMSO) can be prepared.

Materials:

- **Amifampridine Phosphate** powder
- Anhydrous, sterile DMSO
- Sterile conical tubes

- Vortex mixer
- Sterile single-use aliquots

Procedure:

- Calculate the required mass:
 - As in Protocol 1, weigh 20.71 mg of **Amifampridine Phosphate** for a 10 mL stock solution.
- Dissolution:
 - Transfer the powder to a sterile conical tube.
 - Add 10 mL of sterile DMSO.
 - Vortex thoroughly to dissolve. Gentle warming to 37°C may be required to fully dissolve the compound, as it is only slightly soluble in DMSO.[3]
- Aliquoting and Storage:
 - Aliquot the DMSO stock solution into sterile tubes.
 - Store at -20°C for up to one month.

Protocol 3: Preparation of Working Solutions for Cell-Based Assays

This protocol describes the dilution of the stock solution to the final working concentration in cell culture medium.

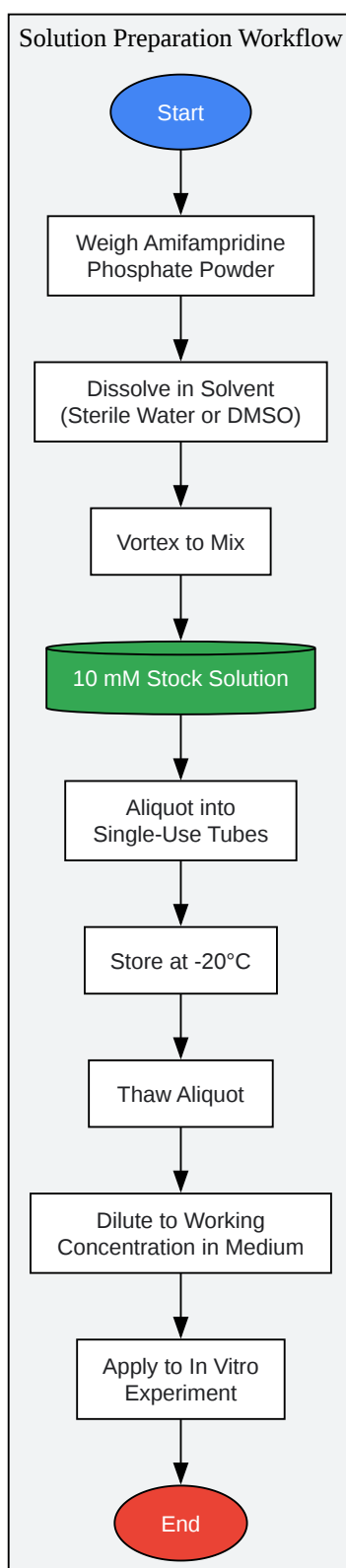
Materials:

- 10 mM **Amifampridine Phosphate** stock solution (from Protocol 1 or 2)
- Pre-warmed sterile cell culture medium

Procedure:

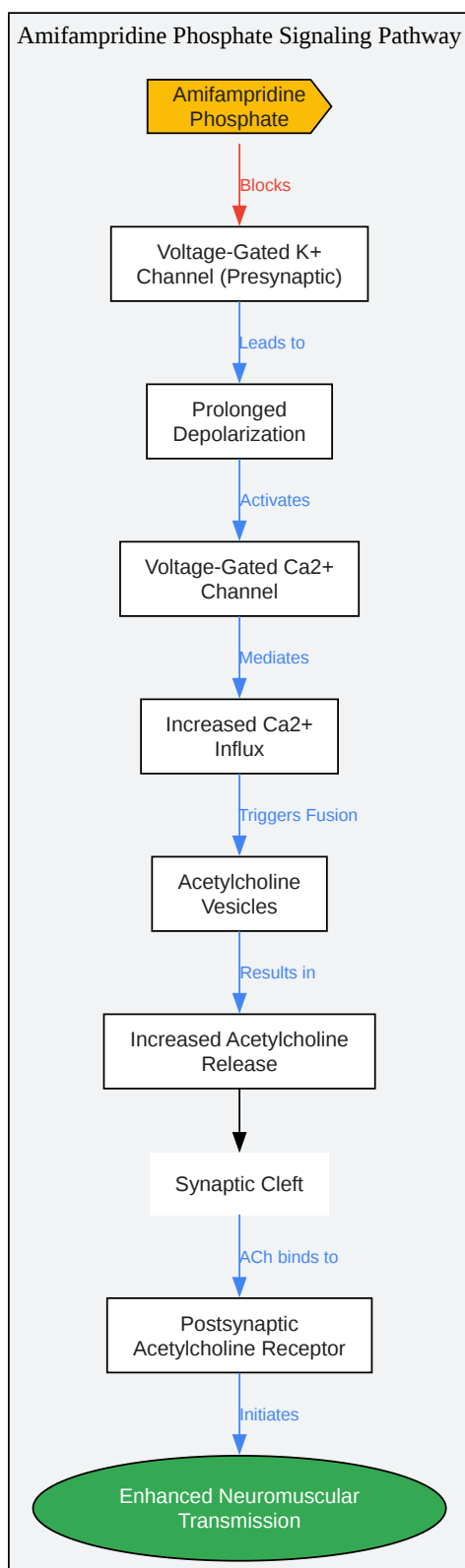
- Thaw the stock solution:
 - Thaw a single aliquot of the 10 mM stock solution at room temperature.
- Serial Dilution:
 - Perform serial dilutions of the stock solution in pre-warmed cell culture medium to achieve the desired final concentrations.
 - Important: When using a DMSO stock, ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically below 0.1%.
 - For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μ L of stock to 999 μ L of medium).
- Application to Cells:
 - Mix the working solution gently by pipetting.
 - Remove the existing medium from the cell culture plate and replace it with the medium containing the desired concentration of **Amifampridine Phosphate**.
 - Include a vehicle control (medium with the same final concentration of water or DMSO as the highest concentration of the drug) in your experimental design.

Mandatory Visualizations



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Caption: Experimental workflow for preparing **Amifampridine Phosphate** solutions.



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Caption: Signaling pathway of **Amifampridine Phosphate** at the neuromuscular junction.

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